

Ethyl 3-ethoxyacrylate: A Versatile C3 Building Block in Organic Synthesis

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Compound of Interest		
Compound Name:	Ethyl 3-ethoxyacrylate	
Cat. No.:	B3021171	Get Quote

Introduction: **Ethyl 3-ethoxyacrylate** is a valuable and versatile C3 building block in organic synthesis, prized for its dual functionality as both a Michael acceptor and a precursor to various heterocyclic systems. Its chemical structure, featuring an acrylate moiety and an ethoxy group, allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules. This document provides detailed application notes and experimental protocols for the use of **ethyl 3-ethoxyacrylate** in the synthesis of key pharmaceutical agents and heterocyclic scaffolds.

Application in Pharmaceutical Synthesis

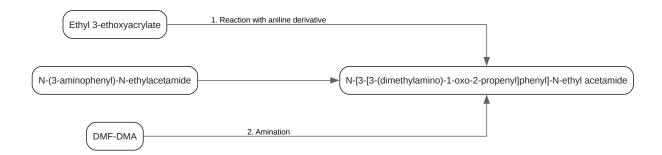
Ethyl 3-ethoxyacrylate serves as a crucial starting material or intermediate in the synthesis of several important pharmaceutical drugs. Its ability to introduce a three-carbon chain with latent carbonyl functionality makes it particularly useful in constructing the core structures of these molecules.

Synthesis of Zaleplon Intermediate

Zaleplon, a non-benzodiazepine hypnotic used for the short-term treatment of insomnia, can be synthesized using an enaminone intermediate derived from a precursor that can be prepared from **ethyl 3-ethoxyacrylate**. The key transformation involves the formation of N-[3-[3-(dimethylamino)-1-oxo-2-propenyl]phenyl]-N-ethyl acetamide.

Reaction Scheme for Zaleplon Intermediate Synthesis:





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Caption: Synthesis of a key enaminone intermediate for Zaleplon.

Experimental Protocol: Synthesis of N-[3-[3-(Dimethylamino)-1-oxo-2-propenyl]phenyl]-N-ethyl acetamide

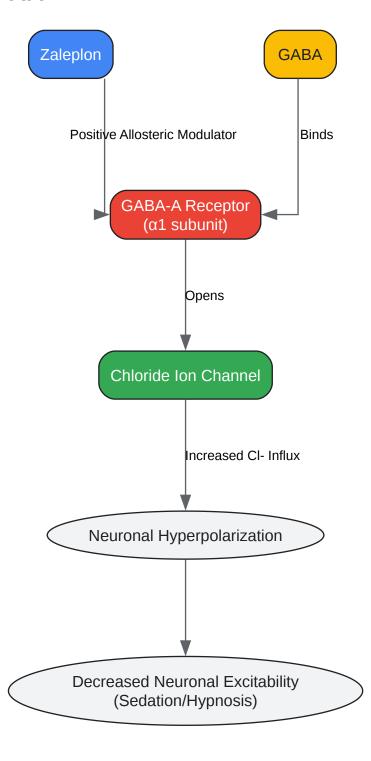
A solution of N-[3-[3-(dimethylamino)-1-oxo-2-propenyl]phenyl] acetamide (50 g) and ethyl iodide (85 g) in 500 ml of dimethylformamide is prepared. To this solution, sodium methoxide (17.5 g) is added portion-wise. The reaction mixture is stirred at room temperature for 6 hours. After completion, the reaction mass is quenched in 5 liters of water and extracted with dichloromethane.[1]

Parameter	Value
Starting Material	N-[3-[3-(dimethylamino)-1-oxo-2- propenyl]phenyl] acetamide
Reagents	Ethyl iodide, Sodium methoxide, Dimethylformamide
Temperature	Room Temperature
Reaction Time	6 hours
Yield	Not explicitly stated



Signaling Pathway of Zaleplon:

Zaleplon exerts its sedative and hypnotic effects by modulating the GABA-A receptor, the primary inhibitory neurotransmitter receptor in the central nervous system.[1][2] It binds to the benzodiazepine site on the GABA-A receptor, enhancing the effect of GABA, which leads to an increased influx of chloride ions, hyperpolarization of the neuronal membrane, and a decrease in neuronal excitability.[1][2]





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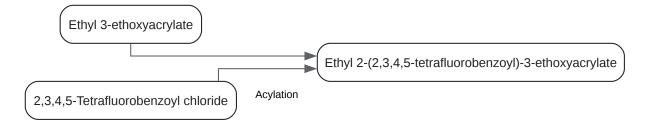
Caption: Mechanism of action of Zaleplon via GABA-A receptor modulation.

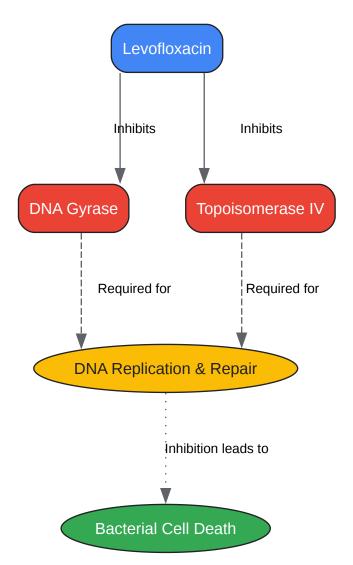
Synthesis of Levofloxacin Intermediate

Levofloxacin is a broad-spectrum fluoroquinolone antibiotic. A key intermediate in its synthesis is ethyl 2-(2,3,4,5-tetrafluorobenzoyl)-3-ethoxyacrylate. This intermediate can be prepared from **ethyl 3-ethoxyacrylate**, although the direct one-step protocol is not readily available in the provided search results. The overall synthesis involves the reaction of 2,3,4,5-tetrafluorobenzoyl chloride with an equivalent of **ethyl 3-ethoxyacrylate**.

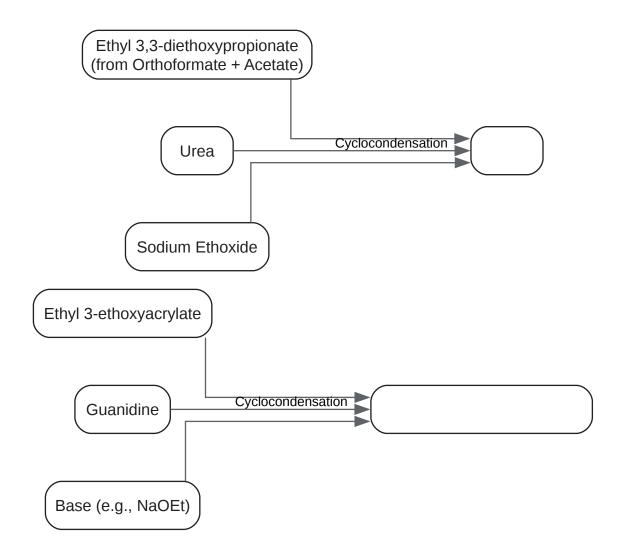
Reaction Scheme for Levofloxacin Intermediate Synthesis:











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References

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- 2. prepchem.com [prepchem.com]
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